

Technical Support Center: Preventing Tendering of Cellulosic Fibers with C.I. 53120

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Sulphur Yellow 2

Cat. No.: B074651

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the tendering of cellulosic fibers when using the sulfur dye C.I. 53120.

Frequently Asked Questions (FAQs)

Q1: What is C.I. 53120 and why does it cause tendering of cellulosic fibers?

A1: C.I. 53120 is a sulfur dye. Tendering, or the loss of tensile strength in cellulosic fibers like cotton, occurs through two primary mechanisms when using this dye:

- **Photochemical Degradation:** When exposed to light and moisture, some sulfur dyes, particularly yellow, brown, and khaki shades, can catalyze the formation of hydrogen peroxide (H_2O_2). This reactive oxygen species then chemically attacks and breaks down the cellulose polymer chains, leading to fiber weakening.
- **Hydrolytic Degradation:** During storage, residual sulfur from the dyeing process can slowly oxidize in the presence of atmospheric moisture to form sulfuric acid (H_2SO_4). This strong acid hydrolyzes the glycosidic bonds in the cellulose, causing a significant reduction in fiber strength.^[1]

Q2: What are the primary signs of fiber tendering?

A2: The most common indicator of fiber tendering is a noticeable loss of strength. This can manifest as fabrics tearing more easily than expected under normal handling. In severe cases, the material may feel brittle or "tender" to the touch. For quantitative assessment, a significant decrease in tensile strength as measured by standardized tests is the definitive sign of tendering.

Q3: Are there any preventative measures that can be taken during the dyeing process to minimize tendering?

A3: Yes, several strategies can be employed during the dyeing process to mitigate tendering:

- **Use of Alternative Reducing Agents:** Replacing the traditional sodium sulfide reducing agent with reducing sugars (e.g., glucose, fructose) can offer a more environmentally friendly dyeing system.^{[2][3][4][5]} While primarily aimed at reducing effluent toxicity, some studies suggest that the choice of reducing agent can influence the final properties of the dyed fabric.
- **Incorporation of UV Absorbers:** Adding UV absorbers to the dye bath can help protect the cellulosic fibers from photochemical degradation. Benzophenone-based UV absorbers are one type that can be used. These compounds preferentially absorb UV radiation and dissipate it as heat, thus preventing the initiation of the photochemical reactions that lead to tendering.^{[6][7][8]}
- **Addition of Antioxidants:** While less documented specifically for sulfur dyeing in the initial search, the use of antioxidants could theoretically inhibit the oxidative processes that lead to both hydrogen peroxide and sulfuric acid formation. One study mentioned the use of an organosilicon antioxidant to reduce the oxidation of the leuco compound.^[9]

Q4: What after-treatments can be applied to prevent tendering?

A4: After-treatments are a common and effective way to prevent the delayed tendering of sulfur-dyed cellulosic fibers during storage:

- **Alkaline Rinsing:** A thorough rinse with a dilute solution of soda ash (sodium carbonate) after dyeing helps to neutralize any residual acidic compounds and prevent the formation of sulfuric acid.^[10]

- **Dichromate and Acetic Acid Treatment:** A classic after-treatment involves treating the dyed material with a solution of potassium dichromate and acetic acid. This helps to fully oxidize the dye and remove any unstable sulfur compounds that could later lead to acid formation. [\[10\]](#)[\[11\]](#)
- **Sodium Acetate Treatment:** Rinsing with a sodium acetate solution can help to buffer the fabric and neutralize any sulfuric acid that may form, converting it to the less harmful acetic acid. [\[7\]](#)[\[12\]](#)
- **Lanthanum Triacetate Treatment:** Research has shown that an after-treatment with lanthanum triacetate can improve the strength retention of sulfur-dyed fabrics after aging. [\[10\]](#)[\[13\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Fabric tears easily after dyeing and exposure to light.	Photochemical degradation due to the formation of hydrogen peroxide.	1. Incorporate a UV absorber (e.g., a benzophenone derivative) into the dye bath during the dyeing process. 2. For future dyeings, consider using a sulfur dye from a different color group (e.g., blues and greens) if the application allows, as they have been shown to have a protective effect.
Fabric becomes brittle and weak after a period of storage.	Hydrolytic degradation caused by the formation of sulfuric acid from residual sulfur.	1. Implement a thorough after-treatment process. A rinse with a 5 g/L soda ash solution followed by drying without rinsing is an effective measure. [10] 2. Alternatively, treat the dyed material with a solution of 1-3% potassium dichromate and 1-3% acetic acid at 60°C for 30 minutes, followed by a thorough rinse.[10] 3. A treatment with sodium acetate can also be beneficial.[7][12]
Uneven dyeing and patches of weakened fabric.	Uneven application of the dye or localized concentration of residual chemicals. This can be exacerbated by the presence of iron impurities, which can catalyze tendering.	1. Ensure thorough mixing of the dye bath and proper circulation of the fabric during dyeing. 2. Use a sequestering agent in the dye bath to chelate any iron ions present in the water or on the fabric. 3. For stripping uneven dyeing, a warm solution of sodium sulfide in the presence of a leveling agent can be used,

but this should be followed by a thorough washing and a preventative after-treatment to avoid further tendering.[\[10\]](#)

Experimental Protocols

Protocol 1: Standard Sulfur Dyeing of Cotton with C.I. 53120

- Preparation of the Dye Bath:
 - Weigh the required amount of C.I. 53120.
 - Make a paste with a small amount of water and the calculated amount of sodium sulfide (reducing agent).
 - Add boiling water to the paste to dissolve the dye completely.
 - Dilute the dye solution to the final volume in the dyeing vessel.
 - Add soda ash to maintain an alkaline pH.
 - Add a wetting agent and a sequestering agent to the dye bath.
- Dyeing Procedure:
 - Introduce the wetted-out cellulosic fabric into the dye bath.
 - Raise the temperature to 85-95°C and maintain for 45-60 minutes.
 - Add Glauber's salt (sodium sulfate) in portions to aid exhaustion of the dye onto the fiber.
 - Continue dyeing for another 30-45 minutes.
- Oxidation and Rinsing:
 - Remove the fabric from the dye bath and squeeze out the excess liquor.

- Allow the fabric to air oxidize for 10-15 minutes.
- Alternatively, for chemical oxidation, treat the fabric in a bath containing an oxidizing agent like potassium dichromate or sodium bromate at a slightly acidic pH.^[7] Note: Hydrogen peroxide is generally not recommended for oxidizing sulfur black dyes as it can lead to a loss of colorfastness.
- Rinse the fabric thoroughly with cold water.
- Soaping:
 - Treat the fabric in a soaping bath with a non-ionic detergent at 70-80°C for 10-15 minutes to remove any unfixed dye.
 - Rinse thoroughly and dry.

Protocol 2: Incorporation of a UV Absorber during Dyeing

- Follow steps 1 and 2 of Protocol 1.
- Addition of UV Absorber:
 - Select a water-dispersible UV absorber formulation, such as a benzophenone-based product.
 - Disperse the recommended amount of the UV absorber (typically 1-3% on the weight of the fabric) in warm water.
 - Add the dispersion to the dye bath before introducing the fabric.
- Proceed with the dyeing, oxidation, rinsing, and soaping steps as described in Protocol 1.

Protocol 3: After-treatment with Soda Ash

- After the final rinse of the standard dyeing procedure (Protocol 1, step 4), prepare a fresh bath.

- Prepare a solution containing 5 g/L of soda ash (sodium carbonate).
- Immerse the dyed and rinsed fabric in this solution and agitate for 10-15 minutes at room temperature.
- Remove the fabric, squeeze out the excess liquor, and dry without further rinsing.[\[10\]](#)

Protocol 4: Evaluation of Tendering

- Accelerated Aging:
 - Condition the dyed fabric samples (both treated and untreated) according to AATCC Test Method 26, "Ageing of Sulfur-Dyed Textiles: Accelerated".[\[11\]](#)[\[14\]](#)[\[15\]](#) This typically involves exposing the specimens to a moist, high-temperature atmosphere for a specified period.
- Tensile Strength Testing:
 - Cut the aged and un-aged fabric samples into strips of specified dimensions.
 - Determine the breaking force and elongation of the fabric strips using a constant-rate-of-extension (CRE) tensile testing machine, following the procedure outlined in ASTM D5035, "Standard Test Method for Breaking Force and Elongation of Textile Fabrics (Strip Method)".[\[1\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)
 - Calculate the percentage loss in tensile strength for each sample.

Quantitative Data Summary

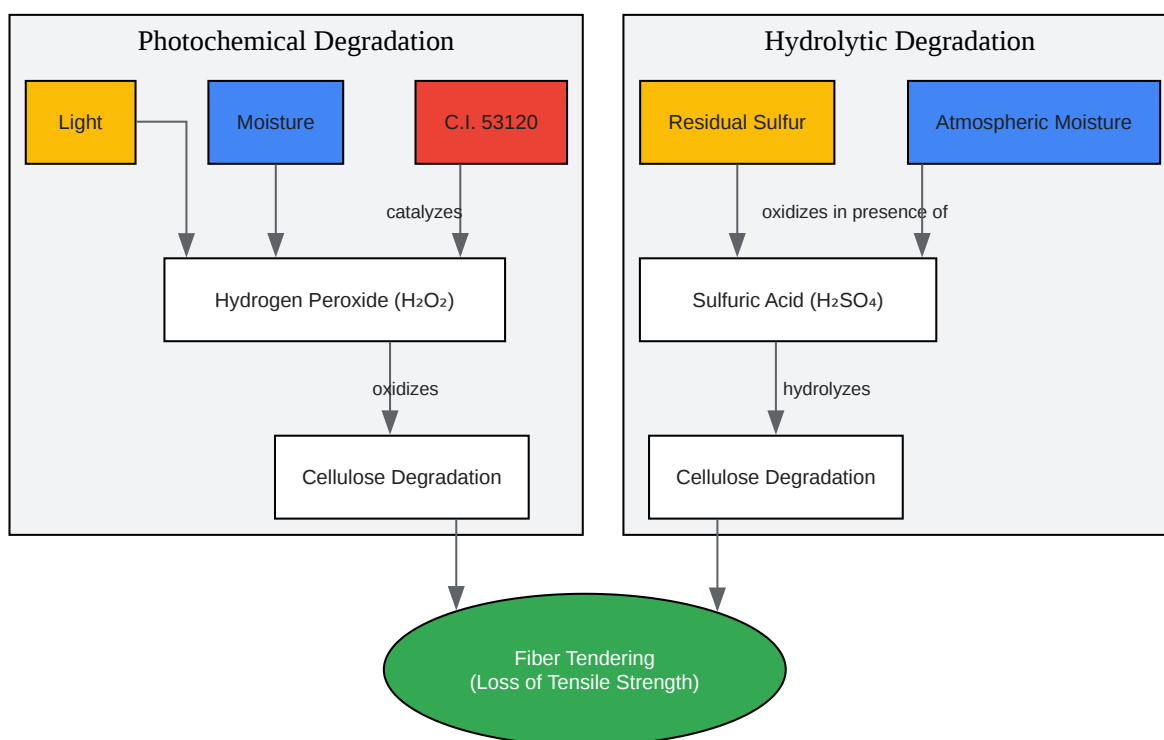
Treatment	Description	Reported Effect on Tensile Strength Retention	Reference
None (Control)	Standard sulfur dyeing process.	Baseline for comparison.	-
After-treatment with Soda Ash	Rinsing with a 5 g/L sodium carbonate solution after dyeing.	Helps to neutralize residual acidity, thus preventing hydrolytic degradation during storage.	[10]
After-treatment with $K_2Cr_2O_7$ and CH_3COOH	Treatment with 1-3% potassium dichromate and 1-3% acetic acid at 60°C for 30 minutes.	A standard and effective method to stabilize the dye and prevent acid formation.	[10]
After-treatment with Lanthanum Triacetate	Application of 1% (w/w) lanthanum triacetate via a padding procedure.	Reported to improve strength retention by almost 100% after aging.	[10][13]
Use of Reducing Sugars	Replacing sodium sulfide with glucose or other reducing sugars.	Primarily an environmental benefit; reported to give comparable color strength and wash fastness to conventional methods. [2][4][5][19] The direct impact on preventing tendering needs further quantitative comparison.	
Incorporation of UV Absorbers	Addition of a benzophenone-based	Can reduce photochemical degradation by	

UV absorber to the dye bath.

absorbing harmful UV radiation.[6][7][8]

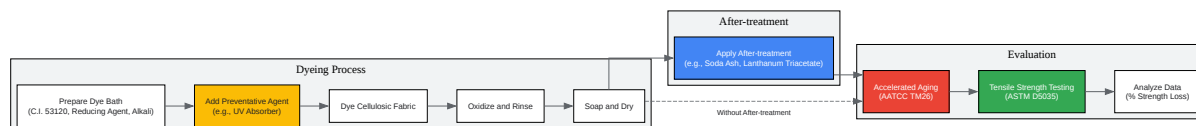
Specific quantitative data on tensile strength retention with C.I. 53120 was not found in the initial search.

Visualizations



[Click to download full resolution via product page](#)

Caption: Mechanisms of Cellulosic Fiber Tendering by C.I. 53120.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Preventing and Evaluating Tendering.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. universalgripco.com [universalgripco.com]
2. Green chemistry methods in sulfur dyeing: application of various reducing D-sugars and analysis of the importance of optimum redox potential - PubMed [pubmed.ncbi.nlm.nih.gov]
3. researchgate.net [researchgate.net]
4. researchgate.net [researchgate.net]
5. researchgate.net [researchgate.net]
6. What are the applications of UV absorbers on textiles? - Dyeing-pedia - Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]
7. EP0774539A2 - UV light absorber composition and method of improving the lightfastness of dyed textiles - Google Patents [patents.google.com]
8. partinchem.com [partinchem.com]
9. researchgate.net [researchgate.net]

- 10. researchgate.net [researchgate.net]
- 11. fullstandards.com [fullstandards.com]
- 12. Sodium Acetate's Potential in Textile Dyeing Advances [eureka.patsnap.com]
- 13. researchgate.net [researchgate.net]
- 14. standards.globalspec.com [standards.globalspec.com]
- 15. store accuristech.com [store accuristech.com]
- 16. matestlabs.com [matestlabs.com]
- 17. ASTM D5035 Breaking Strength and Elongation of Textile Fabrics [darongtester.com]
- 18. store.astm.org [store.astm.org]
- 19. scispace.com [scispace.com]
- To cite this document: BenchChem. [Technical Support Center: Preventing Tendering of Cellulosic Fibers with C.I. 53120]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074651#preventing-the-tendering-of-cellulosic-fibers-with-c-i-53120]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com